

Standard Operating Procedure: Proper Disposal of Hsd17B13-IN-4

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Hsd17B13-IN-4**, a small molecule inhibitor. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance. As no specific safety data sheet (SDS) is readily available for **Hsd17B13-IN-4**, it must be handled as a hazardous chemical waste.

Immediate Safety Precautions

Prior to handling **Hsd17B13-IN-4** for disposal, ensure the following personal protective equipment (PPE) is worn:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A standard laboratory coat.

Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Waste Identification and Segregation

Proper identification and segregation are the first steps in the disposal process.



- Waste Classification: In the absence of a specific SDS, Hsd17B13-IN-4 must be treated as hazardous chemical waste. Do not dispose of it in regular trash or down the drain.
- Solid Waste:
 - Unused or expired Hsd17B13-IN-4 powder.
 - Contaminated materials such as weighing paper, pipette tips, and empty vials.
- Liquid Waste:
 - Solutions containing Hsd17B13-IN-4.
 - Solvents used to rinse containers that held the compound. Note that halogenated and non-halogenated solvent wastes should be collected separately if required by your institution.

Table 1: Waste Segregation for Hsd17B13-IN-4

| Waste Type | Description | Container Type |
|-----------------------|--|---|
| Solid Chemical Waste | Pure Hsd17B13-IN-4 powder, contaminated consumables (e.g., weigh boats, gloves, pipette tips). | Labeled, sealed, chemically compatible container. |
| Liquid Chemical Waste | Solutions containing Hsd17B13-IN-4, rinsates from cleaning contaminated glassware. | Labeled, sealed, chemically compatible carboy or bottle with secondary containment. |
| Sharps Waste | Needles or other sharps contaminated with Hsd17B13- IN-4. | Puncture-resistant sharps container. |

Step-by-Step Disposal Protocol

3.1. Solid Waste Disposal:

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- Container Preparation: Obtain a designated solid chemical waste container from your institution's Environmental Health and Safety (EHS) department. Ensure the container is clean, dry, and has a secure lid.
- Labeling: Immediately label the container with a hazardous waste tag. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "Hsd17B13-IN-4"
 - The accumulation start date (the date the first item is placed in the container).
 - The principal investigator's name and laboratory contact information.
- Waste Accumulation: Place all solid waste contaminated with Hsd17B13-IN-4 into the labeled container.
- Storage: Keep the container sealed when not in use. Store it in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- Pickup Request: Once the container is full or has reached the institutional time limit for storage, submit a chemical waste pickup request to your EHS department.

3.2. Liquid Waste Disposal:

- Container Preparation: Use a designated, leak-proof liquid waste container (e.g., a carboy) with a screw-on cap. The container must be compatible with the solvents used. Place the container in secondary containment to prevent spills.
- Labeling: Affix a hazardous waste tag to the container with the same information as required for solid waste. List all chemical constituents, including solvents and their approximate percentages.
- Waste Collection: Carefully pour liquid waste containing **Hsd17B13-IN-4** into the container.
- Storage: Keep the container tightly capped. Store it in a designated and ventilated satellite accumulation area.



- Pickup Request: When the container is full or the storage time limit is reached, arrange for a
 pickup from your EHS department.
- 3.3. Decontamination of Empty Containers:

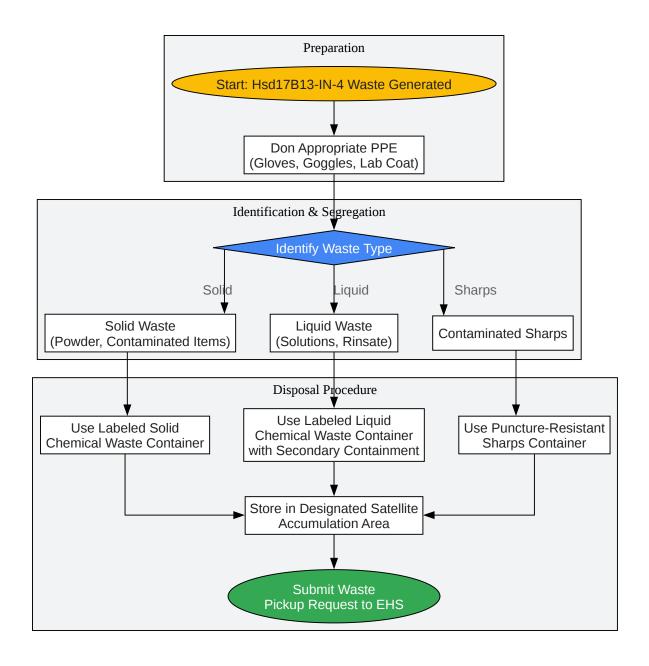
Empty containers that held **Hsd17B13-IN-4** must also be disposed of properly.

- Triple Rinsing: Rinse the empty container three times with a suitable solvent.
- Rinsate Collection: Collect the rinsate as hazardous liquid waste.
- Container Disposal: After triple rinsing, deface the original label and dispose of the container according to your institution's guidelines for clean glassware or plasticware.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Hsd17B13-IN-4**.





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Caption: Disposal workflow for Hsd17B13-IN-4.



Emergency Procedures

- Spills: In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand), collect it in a sealed container, and dispose of it as hazardous solid waste. For large spills, evacuate the area and contact your institution's EHS department immediately.
- Exposure:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids.
 - Inhalation: Move to fresh air.
 - Ingestion: Do NOT induce vomiting.

In all cases of exposure, seek immediate medical attention and provide the medical personnel with information about the chemical, if available. Report all incidents to your laboratory supervisor and EHS department.

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